

The Crystal Structure of Mg-Ga Intermetallic Compounds: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Gallium;magnesium

Cat. No.: B16131891

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structures of intermetallic compounds in the magnesium-gallium (Mg-Ga) binary system, with a particular focus on Mg_5Ga_2 . The information presented is intended to support researchers and scientists in materials science, chemistry, and drug development by offering detailed crystallographic data and insights into the synthesis and characterization of these compounds.

Introduction to Mg-Ga Intermetallic Compounds

Magnesium-gallium alloys are of significant interest due to their potential applications in various fields, including biodegradable implants and as anode materials in magnesium-ion batteries. The Mg-Ga binary phase diagram reveals the existence of several stable intermetallic compounds, each with a unique crystal structure that dictates its physical and chemical properties.^{[1][2]} These compounds include Mg_5Ga_2 , Mg_2Ga , MgGa , MgGa_2 , and Mg_2Ga_5 .^[1] Understanding the precise atomic arrangement within these structures is crucial for designing new materials with tailored functionalities.

Crystal Structure Data

The crystallographic data for the primary Mg-Ga intermetallic compounds are summarized in the tables below. This information has been compiled from experimental studies and computational materials science databases.

Table 1: Crystal Structure of Mg₅Ga₂

Property	Value
Pearson Symbol	oI28
Crystal System	Orthorhombic
Space Group	Ibam (No. 72)
Lattice Parameters	a = 9.18 Å, b = 13.51 Å, c = 5.97 Å
$\alpha = 90^\circ$, $\beta = 130.59^\circ$, $\gamma = 90^\circ$	
Unit Cell Volume	562.62 Å ³
Number of Atoms per Unit Cell	28
Calculated Density	3.08 g/cm ³

Data sourced from the Materials Project.[\[3\]](#)

In the Mg₅Ga₂ structure, there are three unique magnesium (Mg) sites and one gallium (Ga) site. The coordination environments are as follows:

- Mg(1): 4-coordinate geometry with four equivalent Ga atoms.
- Mg(2): 4-coordinate geometry with four equivalent Ga atoms.
- Mg(3): 4-coordinate geometry with four equivalent Ga atoms.
- Ga: 10-coordinate geometry with ten Mg atoms.[\[4\]](#)

The Mg-Ga bond distances in Mg₅Ga₂ range from approximately 2.79 Å to 3.11 Å.[\[4\]](#)

Table 2: Crystal Structures of Other Mg-Ga Intermetallic Compounds

Compound	Pearson Symbol	Crystal System	Space Group	Lattice Parameters (Å)
Mg ₂ Ga	hP18	Hexagonal	P6 ₂ c	a = 8.63, c = 8.13
MgGa	tI32	Tetragonal	I4 ₁ /a	a = 9.38, c = 15.22
MgGa ₂	oP24	Orthorhombic	Pbam	a = 6.80, b = 16.35, c = 4.11
Mg ₂ Ga ₅	tI28	Tetragonal	I4/mmm	a = 8.63, c = 7.11

Data compiled from various sources.[\[1\]](#)

Experimental Protocols

The synthesis and structural characterization of Mg-Ga intermetallic compounds typically involve high-temperature synthesis followed by powder or single-crystal X-ray diffraction.

Synthesis

A common method for synthesizing polycrystalline Mg-Ga intermetallic compounds is through direct reaction of the constituent elements in a controlled atmosphere.

Generalized Protocol for Polycrystalline Synthesis:

- **Starting Materials:** High-purity magnesium (e.g., shavings, >99.8%) and gallium (e.g., lumps, >99.9%) are used as precursors.[\[2\]](#)
- **Stoichiometric Weighing:** The elements are weighed in the desired atomic ratios corresponding to the target intermetallic compound.
- **Encapsulation:** The weighed elements are placed in an inert crucible, often made of tantalum, which is then sealed under an inert atmosphere (e.g., argon) to prevent oxidation.
[\[2\]](#) For volatile elements, the crucible may be sealed in a quartz ampoule.

- **Heating Profile:** The sealed ampoule is heated in a muffle furnace. A typical heating profile involves:
 - Ramping up to a temperature above the melting point of the highest-melting-point component or the peritectic decomposition temperature of the desired phase. For many Mg-Ga compounds, this is in the range of 600-800 °C.
 - A dwell time at the maximum temperature to ensure homogenization of the melt.
 - A controlled cooling process. This can be a slow cooling to promote the growth of large crystals or a rapid quench to obtain a metastable phase.
 - An annealing step at a temperature below the solidus for an extended period (e.g., 24-72 hours) to ensure phase equilibrium and homogeneity.^[2]
- **Sample Recovery:** After cooling to room temperature, the sample is mechanically separated from the crucible.

For single-crystal growth, techniques such as the Bridgman method or flux growth are often employed, which involve slower cooling rates and the use of a metallic flux to facilitate crystal formation.

Structural Characterization

X-ray diffraction (XRD) is the primary technique for determining the crystal structure of Mg-Ga intermetallic compounds.

Powder X-ray Diffraction (PXRD) for Phase Identification and Lattice Parameter Refinement:

- **Sample Preparation:** A portion of the synthesized ingot is ground into a fine powder using a mortar and pestle.
- **Data Collection:** The powder is mounted on a sample holder, and the PXRD pattern is collected using a diffractometer. Typical experimental parameters include:
 - **X-ray Source:** Cu K α radiation is commonly used.

- Scan Range (2θ): A wide angular range, for example, 20° to 120° , is scanned to collect a sufficient number of diffraction peaks.
- Step Size and Dwell Time: A small step size (e.g., 0.02°) and an appropriate dwell time per step are used to ensure good data quality.
- Data Analysis:
 - Phase Identification: The experimental diffraction pattern is compared with standard diffraction patterns from databases (e.g., the Powder Diffraction File) to identify the crystalline phases present in the sample.
 - Rietveld Refinement: For a more detailed structural analysis, the Rietveld method is employed. This technique involves fitting a calculated diffraction pattern, based on a structural model, to the experimental data. The refinement of the structural model allows for the precise determination of lattice parameters, atomic positions, and site occupancies.

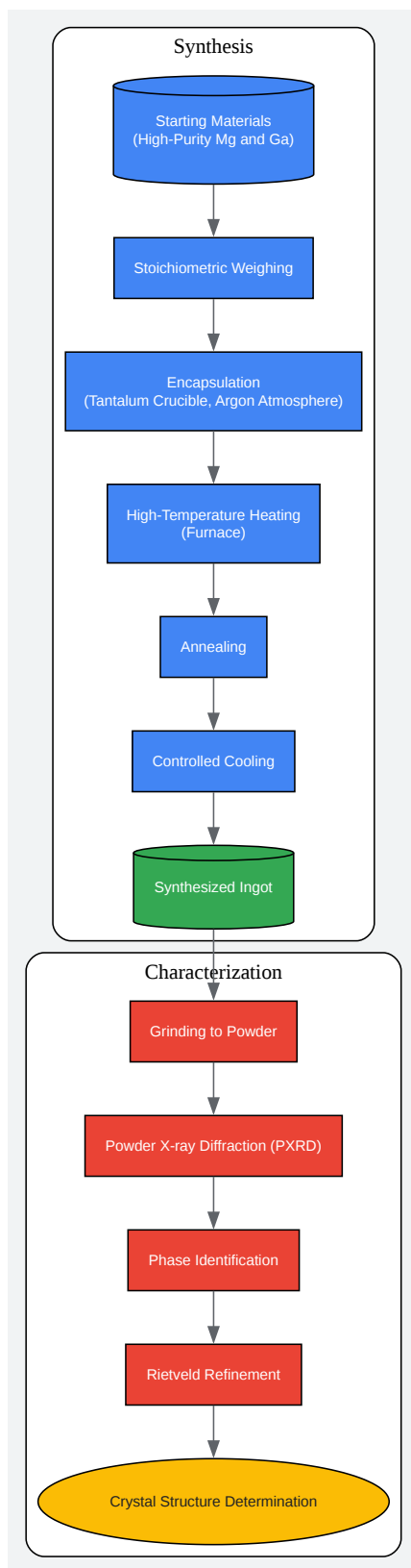
Single-Crystal X-ray Diffraction for Complete Structure Determination:

For a complete and unambiguous determination of the crystal structure, including atomic coordinates and displacement parameters, single-crystal XRD is the gold standard. A suitable single crystal is selected from the synthesized product, mounted on a goniometer, and analyzed using a single-crystal diffractometer.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and structural characterization of Mg-Ga intermetallic compounds.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and characterization of Mg-Ga intermetallic compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ERIC - EJ1067333 - X-Ray Diffraction of Intermetallic Compounds: A Physical Chemistry Laboratory Experiment, Journal of Chemical Education, 2015-Jun [eric.ed.gov]
- 2. ul.qucosa.de [ul.qucosa.de]
- 3. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 4. Materials Data on Mg₅Ga₂ by Materials Project (Dataset) | DOE Data Explorer [osti.gov]
- To cite this document: BenchChem. [The Crystal Structure of Mg-Ga Intermetallic Compounds: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16131891/docs#the-crystal-structure-of-mg-ga-intermetallic-compounds-a-technical-guide\]](https://www.benchchem.com/product/b16131891/docs#the-crystal-structure-of-mg-ga-intermetallic-compounds-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)